

Essential Guide to the Safe Disposal of m-Chlorophenylbiguanide

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Compound of Interest

Compound Name: *m*-Chlorophenylbiguanide

Cat. No.: B1675964

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide to the safe disposal of **m-Chlorophenylbiguanide**, ensuring compliance and minimizing risk.

Hazard and Disposal Summary

m-Chlorophenylbiguanide hydrochloride is a chemical compound that requires careful handling and disposal due to its potential health effects. While not classified as environmentally hazardous according to UN Model Regulations, it is known to cause skin and eye irritation and may lead to respiratory irritation.^{[1][2]} Therefore, adherence to proper disposal protocols is essential.

Parameter	Information	Source
Chemical Name	m-Chlorophenylbiguanide hydrochloride	[1][2]
CAS Number	2113-05-5	[1][2]
Primary Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[2]
Environmental Hazards	Not classified as environmentally hazardous.	[1][2]
Disposal Recommendation	Must not be disposed of with household garbage. Do not allow product to reach the sewage system. Disposal must be made according to official regulations.	[2]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **m-Chlorophenylbiguanide**. This procedure is designed to be a general guideline; always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.[3]
- Lab Coat: A standard laboratory coat.

Step 2: Waste Collection and Storage

- Container: Collect waste **m-Chlorophenylbiguanide** and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, properly labeled, and sealed waste container.
- Labeling: The container must be clearly labeled with the chemical name, "Hazardous Waste," and any other information required by your institution and local regulations.
- Storage: Store the waste container in a well-ventilated, designated hazardous waste accumulation area, away from incompatible materials.[\[4\]](#)[\[5\]](#)

Step 3: Arrange for Professional Disposal

- Contact EHS: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Manifesting: Hazardous waste must be tracked from its point of generation to its final disposal facility using a hazardous waste manifest.[\[6\]](#)[\[7\]](#) This "cradle-to-grave" system ensures proper handling and disposal.[\[8\]](#)
- Regulatory Compliance: Disposal must be conducted in accordance with all local, state, and federal regulations, such as those established by the Resource Conservation and Recovery Act (RCRA) in the United States.[\[8\]](#)[\[9\]](#)

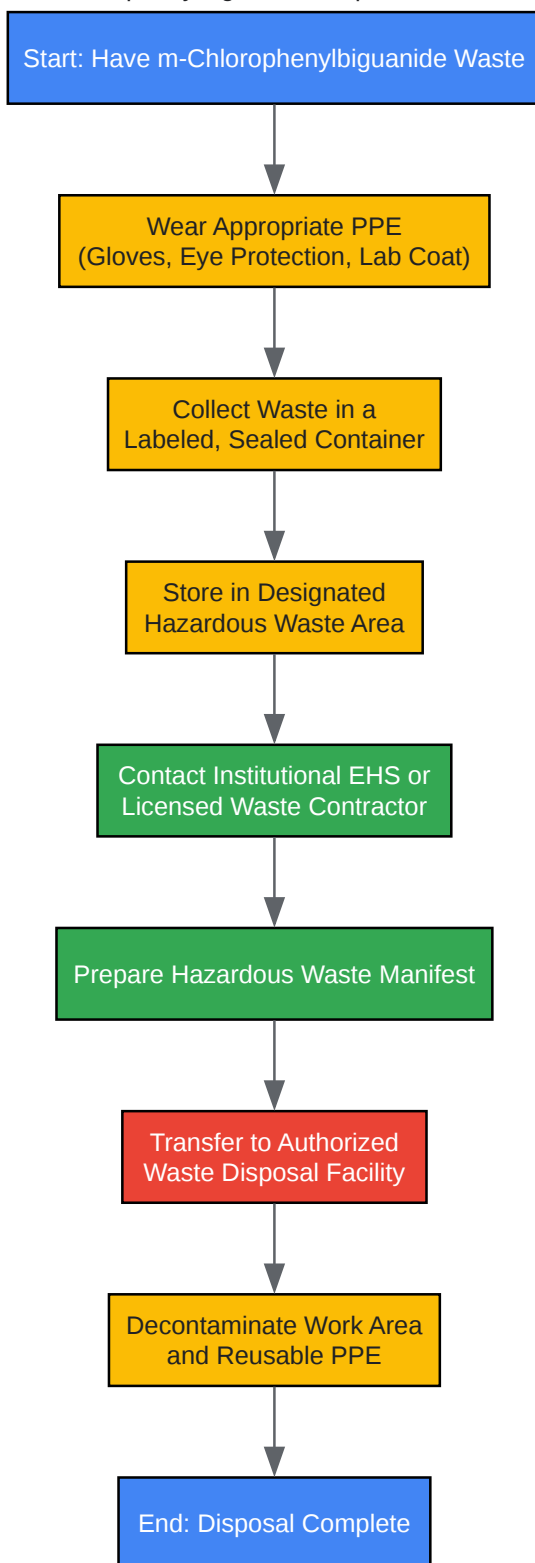
Step 4: Decontamination

- Surfaces: Thoroughly decontaminate any surfaces that may have come into contact with **m-Chlorophenylbiguanide** using an appropriate solvent and cleaning procedure as recommended by your safety protocols.
- PPE: Dispose of contaminated disposable PPE as hazardous waste. Reusable PPE should be decontaminated according to established procedures.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **m-Chlorophenylbiguanide**.

m-Chlorophenylbiguanide Disposal Workflow



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Caption: Disposal workflow for **m-Chlorophenylbiguanide**.

By following these procedures and consulting with safety professionals, researchers can ensure the safe and compliant disposal of **m-Chlorophenylbiguanide**, protecting both themselves and the environment.

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